

Application Notes: D-Melibiose Utilization Test for Yeast Identification

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Compound of Interest

Compound Name: *D-Melibiose*

Cat. No.: *B7907871*

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Introduction

The **D-Melibiose** utilization test is a crucial biochemical assay used in microbiology for the differentiation and identification of yeast species. Melibiose, a disaccharide composed of galactose and glucose, can be metabolized by certain yeasts as a sole carbon source. The ability to utilize melibiose is dependent on the presence of the enzyme α -galactosidase (melibiase), which is encoded by the MEL gene. This test is particularly significant in distinguishing between closely related species, such as *Saccharomyces cerevisiae*, which is typically melibiose-negative, and *Saccharomyces pastorianus* (formerly *Saccharomyces carlsbergensis*), which is melibiose-positive.^{[1][2]}

Principle of the Test

The test assesses a yeast's ability to grow in a defined medium where **D-Melibiose** is the only carbon source (assimilation test) or its ability to ferment the sugar, producing acid and sometimes gas (fermentation test).

- **Assimilation Method:** In a carbon-free basal medium, such as Yeast Nitrogen Base, supplemented with **D-Melibiose**, only yeasts that can transport and hydrolyze melibiose will

grow.[3][4] Growth is typically observed as an increase in turbidity in a liquid medium or colony formation on a solid medium.[5]

- Fermentation Method: In a nutrient broth containing **D-Melibiose** and a pH indicator (e.g., phenol red), yeasts that ferment the sugar will produce acidic byproducts.[6][7] This causes a drop in the pH of the medium, resulting in a distinct color change of the indicator, for instance, from red to yellow.[8]

Applications

- Taxonomic Classification: It serves as a key characteristic in the taxonomic keys for yeast identification.
- Brewing Industry: Essential for differentiating lager yeast (*S. pastorianus*), which can utilize melibiose, from ale yeast (*S. cerevisiae*), which generally cannot.[1][9] This is important for quality control and ensuring the purity of brewing strains.
- Clinical Microbiology: Aids in the identification of clinically relevant yeasts, complementing morphological and other biochemical tests.[10]
- Food and Beverage Industry: Used to characterize yeast strains for various fermentation processes.

Experimental Protocols

Two primary methods are presented: the Assimilation Test using Yeast Nitrogen Base and the Fermentation Test using Phenol Red Broth.

Protocol 1: D-Melibiose Assimilation Test (Wickerham Method)

This method determines the ability of a yeast to utilize **D-Melibiose** as a sole source of carbon.

Materials

- Yeast Nitrogen Base (YNB) medium (carbohydrate-free)[3][4]
- **D-Melibiose** solution (20% w/v), filter-sterilized[11]

- Sterile distilled water
- Sterile test tubes (16 x 125 mm)
- Yeast culture (18-24 hours old) grown on a non-selective agar like Sabouraud Dextrose Agar (SDA)
- Spectrophotometer or McFarland turbidity standards
- Incubator (25-30°C)

Procedure

- Media Preparation:
 - Prepare Yeast Nitrogen Base (YNB) at a 10X concentration according to the manufacturer's instructions (e.g., 6.7 g in 100 mL of distilled water).^{[4][12]} Filter-sterilize the solution.
 - Prepare a 1X working solution of YNB by aseptically adding 1 part of the 10X YNB to 9 parts sterile distilled water.
 - Add the filter-sterilized **D-Melibiose** solution to the 1X YNB to a final concentration of 0.5% (w/v). For example, add 2.5 mL of a 20% **D-Melibiose** stock to 97.5 mL of 1X YNB.
 - Dispense 5 mL of the final medium into sterile test tubes.
 - Prepare a negative control tube with 1X YNB without any carbohydrate and a positive control tube with 1X YNB containing 0.5% glucose.
- Inoculum Preparation:
 - Aseptically pick a few colonies of the yeast isolate from a fresh culture.
 - Suspend the colonies in sterile distilled water.
 - Adjust the suspension to a turbidity equivalent to a McFarland standard of 0.5 (approximately $1-2 \times 10^6$ cells/mL). This creates a light inoculum to avoid carrying over

nutrients.[4]

- Inoculation:
 - Inoculate each tube (test, negative control, and positive control) with 0.1 mL of the prepared yeast suspension.
- Incubation:
 - Incubate the tubes at 25-30°C.
 - Examine for growth (turbidity) at 24, 48, and 72 hours, and continue incubation for up to 7 days if necessary.[12]

Interpretation of Results

- Positive: Visible turbidity in the **D-Melibiose** tube, comparable to or greater than the negative control. The positive control (glucose) should show robust growth.
- Negative: No growth or turbidity that is not significantly different from the uninoculated or negative control tube.
- Invalid: No growth in the positive control tube indicates a problem with the inoculum or medium.

Protocol 2: D-Melibiose Fermentation Test

This method detects the production of acid from the fermentation of **D-Melibiose**.

Materials

- Phenol Red Broth Base
- **D-Melibiose** solution (10% w/v), filter-sterilized
- Sterile test tubes with inverted Durham tubes
- Yeast culture (18-24 hours old) grown on a non-selective agar

- Incubator (35-37°C)

Procedure

- Media Preparation:
 - Prepare the Phenol Red Broth Base according to the manufacturer's directions. This typically contains peptone and a pH indicator.[13]
 - Aseptically add the filter-sterilized **D-Melibiose** solution to the broth to a final concentration of 0.5% to 1.0%.[6][8]
 - Dispense the medium into sterile test tubes, each containing an inverted Durham tube for gas detection.
 - Autoclave the prepared tubes (if the base medium requires it) or ensure sterility if prepared from sterile components.
- Inoculum Preparation:
 - Prepare a heavy suspension of the yeast isolate in sterile water or saline.
- Inoculation:
 - Inoculate the Phenol Red Melibiose Broth with a loopful of the yeast culture or a drop of the suspension.
- Incubation:
 - Incubate the tubes at 35-37°C for 24 to 48 hours.[6][7]

Interpretation of Results

- Positive (Acid Production): The color of the medium changes from red to yellow.[7]
- Negative: The medium remains red or may turn a deeper red/pink if peptone is utilized, raising the pH.

- Gas Production: A bubble is trapped in the inverted Durham tube. This is less common for yeasts compared to bacteria.

Data Presentation

Table 1: Expected **D-Melibiose** Utilization Results for Common Yeast Species

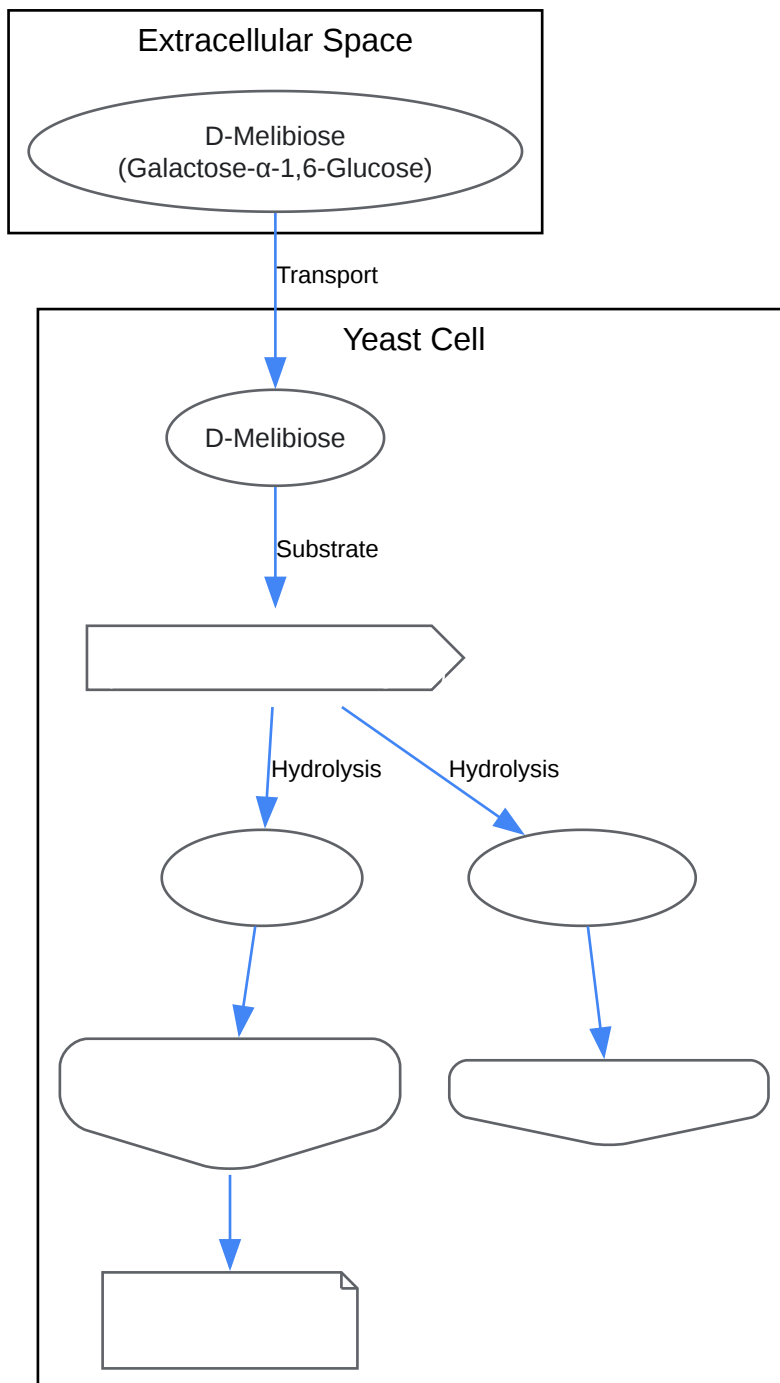
Yeast Species	Assimilation	Fermentation	Typical Application
<i>Saccharomyces pastorianus</i>	+	+	Lager Brewing
<i>Saccharomyces cerevisiae</i>	-	-	Ale Brewing, Baking
<i>Saccharomyces eubayanus</i>	+	+	Parent of <i>S. pastorianus</i>
<i>Candida albicans</i>	-	-	Clinical Identification
<i>Candida tropicalis</i>	-	-	Clinical Identification
<i>Cryptococcus neoformans</i>	-	-	Clinical Identification
<i>Torulaspora delbrueckii</i>	+	+	Winemaking, Brewing

Note: Results can vary between strains of the same species. The data presented are typical reactions.

Mandatory Visualization

Signaling Pathway and Experimental Workflows

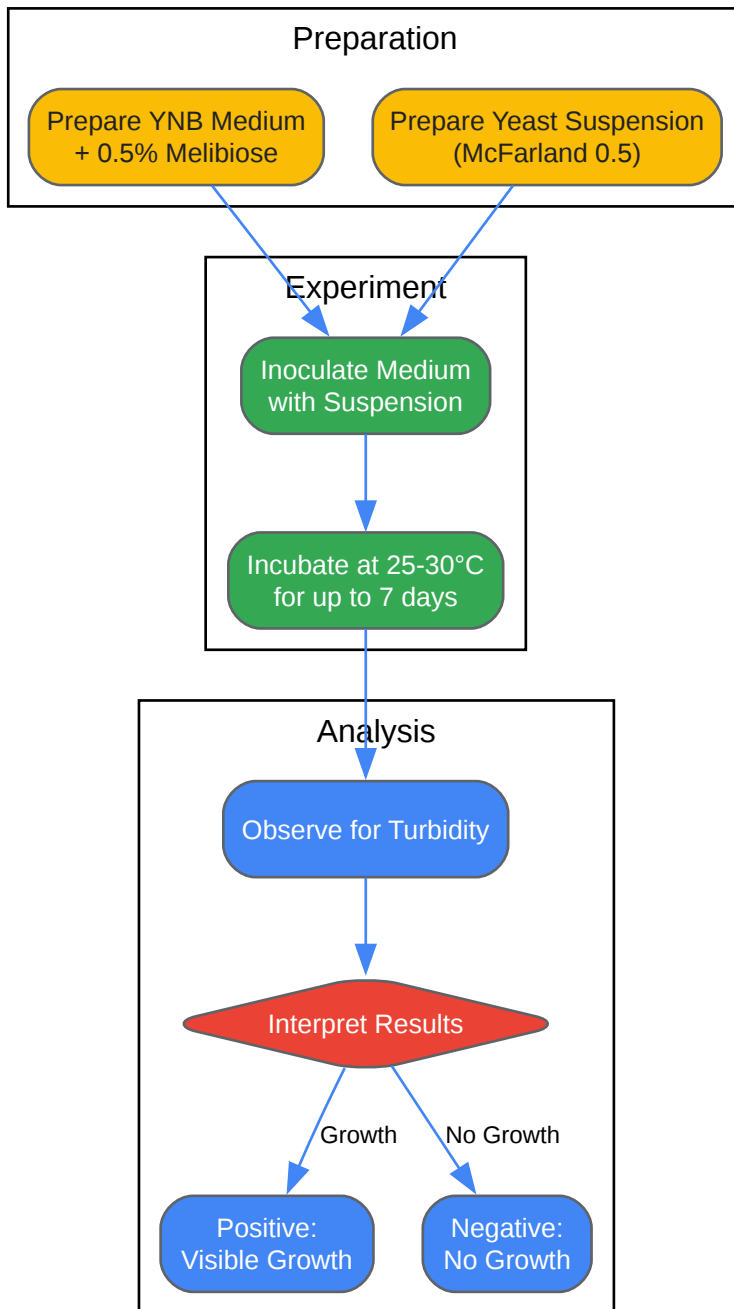
Biochemical Pathway of D-Melibiose Utilization in Yeast



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Caption: Biochemical pathway of **D-Melibiose** metabolism in yeast.

Workflow for D-Melibiose Assimilation Test



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Caption: Experimental workflow for the **D-Melibiose** assimilation test.

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